

4-Fluoro-N,N-dimethylaniline synthesis and properties

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Compound of Interest

Compound Name: 4-Fluoro-N,N-dimethylaniline

Cat. No.: B181188

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An In-depth Technical Guide to **4-Fluoro-N,N-dimethylaniline**: Synthesis, Properties, and Applications

Introduction

4-Fluoro-N,N-dimethylaniline is a versatile fluorinated aromatic amine that serves as a crucial building block in various chemical syntheses.[1][2][3] Characterized by a dimethylamino group and a fluorine atom at the para position of the aniline ring, this compound exhibits enhanced reactivity and stability, making it a valuable intermediate in the production of pharmaceuticals, dyes, agrochemicals, and specialty polymers.[1][2][3] Its unique electronic properties are instrumental in developing innovative products with improved performance characteristics.[1] This guide provides a comprehensive overview of its synthesis, properties, and key applications for professionals in research and drug development.

Chemical and Physical Properties

The physical and chemical properties of **4-Fluoro-N,N-dimethylaniline** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ FN	[2][3][4]
Molecular Weight	139.17 g/mol	[2][3][5]
CAS Number	403-46-3	[2][3]
Appearance	White or colorless to light orange/yellow powder, lump, or clear liquid	[2][3]
Melting Point	35 - 39 °C	[2][3]
Boiling Point	200 °C	[2][3]
Density	1.057 g/cm ³	[6]
Purity	≥ 98% (GC)	[2][3]
Topological Polar Surface Area	3.2 Å ²	[5]
XLogP3	2.6	[5]
InChI Key	YJEHCGOJNJUOII-UHFFFAOYSA-N	[4][5][7]
SMILES	CN(C)C1=CC=C(C=C1)F	[5]

Spectroscopic data including ¹H NMR, ¹³C NMR, ¹⁵N NMR, IR, and Mass Spectrometry for **4-Fluoro-N,N-dimethylaniline** are available and can be accessed through various chemical databases.[4][7][8][9]

Synthesis of 4-Fluoro-N,N-dimethylaniline

The synthesis of **4-Fluoro-N,N-dimethylaniline** is typically achieved through the N,N-dimethylation of 4-fluoroaniline. A common and effective method is reductive amination, which involves the reaction of the primary amine with an aldehyde (formaldehyde) to form an imine intermediate, which is then reduced *in situ* to the desired N,N-dimethylated product.

Experimental Protocol: Reductive Amination of 4-Fluoroaniline

This protocol is adapted from established procedures for the N,N-dimethylation of aromatic amines.[\[10\]](#)[\[11\]](#)

Materials:

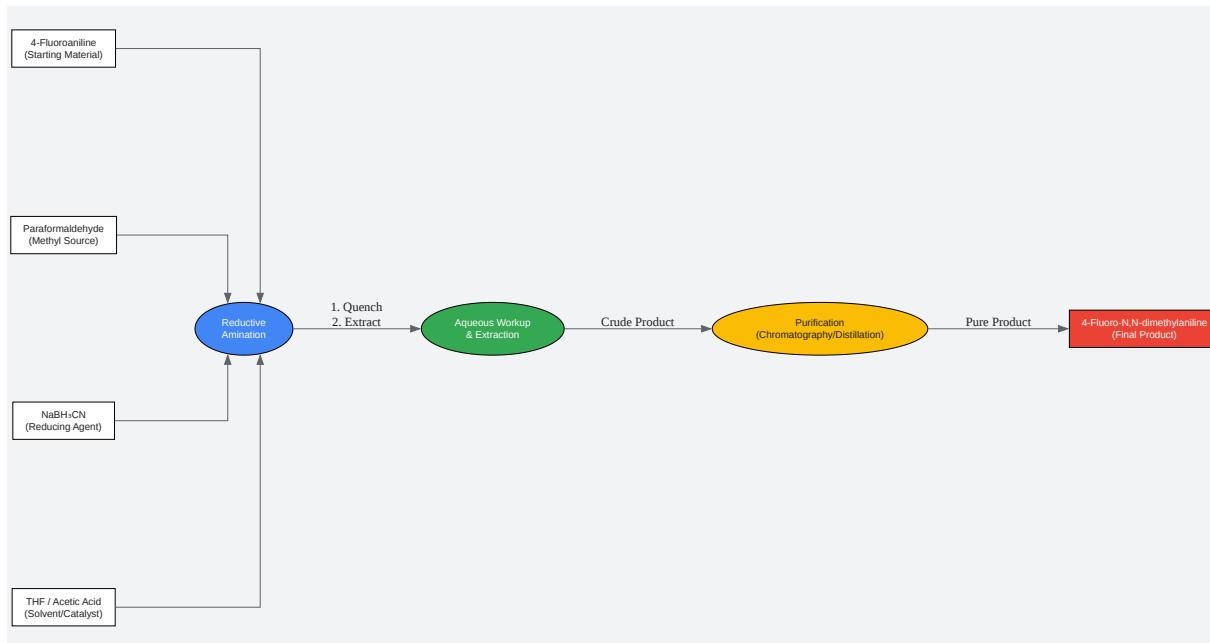
- 4-Fluoroaniline
- Paraformaldehyde
- Sodium cyanoborohydride (NaBH_3CN) or Sodium borohydride (NaBH_4)
- Glacial Acetic Acid
- Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Diethyl ether
- Anhydrous sodium sulfate (Na_2SO_4)
- Water
- Saturated aqueous sodium chloride (brine)

Procedure:

- Reaction Setup: In a round-bottomed flask equipped with a magnetic stir bar, dissolve 4-fluoroaniline (1.0 equiv) and paraformaldehyde (5.0 equiv) in tetrahydrofuran (THF).
- Addition of Reducing Agent: Carefully add sodium cyanoborohydride (5.0 equiv) to the mixture.
- Acidification: Cool the flask in an ice bath. Slowly add glacial acetic acid (5.0 equiv) dropwise to the stirred mixture.

- Reaction: Remove the ice bath and heat the reaction mixture to 50 °C. Allow the reaction to stir at this temperature for 18-24 hours, monitoring the progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Quenching: After the reaction is complete, cool the mixture to room temperature. Carefully quench the excess reagents by the slow addition of a saturated aqueous sodium bicarbonate solution until gas evolution ceases.
- Extraction: Transfer the mixture to a separatory funnel and dilute with diethyl ether. Separate the organic and aqueous layers. Extract the aqueous layer multiple times with diethyl ether. [10]
- Washing: Combine all the organic layers and wash sequentially with water and then with saturated aqueous sodium chloride (brine). [10]
- Drying and Concentration: Dry the combined organic layer over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude **4-Fluoro-N,N-dimethylaniline** by flash column chromatography on silica gel or by vacuum distillation to yield the pure product.

Synthesis Workflow Diagram



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Caption: Reductive amination workflow for the synthesis of **4-Fluoro-N,N-dimethylaniline**.

Applications in Research and Drug Development

4-Fluoro-N,N-dimethylaniline is a key ingredient for professionals seeking to advance their research and product development.^[1] Its applications are diverse and impactful:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, including analgesics and anti-inflammatory drugs.^[1] The presence of the fluorine atom can significantly enhance the metabolic stability and bioavailability of drug candidates.^[12] It is also used in the development of kinase inhibitors, which are prominent in targeted cancer therapies.
- **Dye and Pigment Manufacturing:** The compound is an intermediate in the production of dyes and pigments, contributing to enhanced colorfastness and vibrancy.^[1]
- **Agrochemical Production:** It is utilized in the synthesis of herbicides and insecticides, which are vital for crop protection and yield improvement.^{[2][3]}

- Polymer Chemistry: **4-Fluoro-N,N-dimethylaniline** is used in formulating specialty polymers, imparting enhanced thermal stability and chemical resistance to materials used in the automotive and aerospace industries.[2]
- Organic Synthesis: As a versatile building block, it enables the creation of complex molecular structures for functional materials and other specialty chemicals.[1][2]

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